

# "2-Ethyl-5-methylphenol" solubility in different solvents

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Ethyl-5-methylphenol

Cat. No.: B1664077

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## An In-depth Technical Guide to the Solubility of 2-Ethyl-5-methylphenol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **2-Ethyl-5-methylphenol** in various solvents. The information is curated for professionals in research, scientific, and drug development fields, offering both quantitative data and detailed experimental methodologies.

## Core Concepts in Solubility

Solubility is a fundamental physicochemical property that dictates the extent to which a compound, in this case, **2-Ethyl-5-methylphenol**, can dissolve in a solvent to form a homogeneous solution. This property is governed by the principle of "like dissolves like," where substances with similar intermolecular forces tend to be miscible. The molecular structure of **2-Ethyl-5-methylphenol**, featuring both a polar hydroxyl (-OH) group and a non-polar aromatic ring with ethyl and methyl substituents, results in a varied solubility profile across different types of solvents. The hydroxyl group can participate in hydrogen bonding with polar solvents, while the alkylated benzene ring favors interactions with non-polar or weakly polar organic solvents.

## Quantitative Solubility Data

The solubility of **2-Ethyl-5-methylphenol** has been determined in a range of solvents. The following table summarizes the available quantitative data, providing a comparative reference

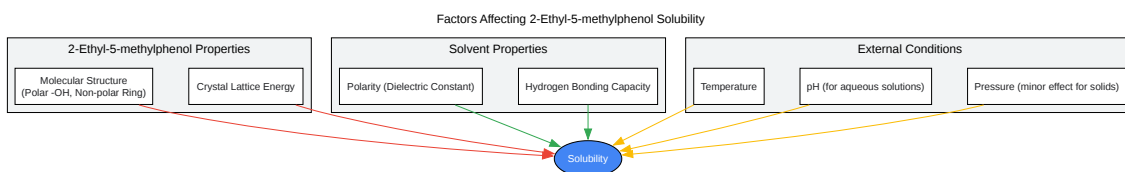
for solvent selection in experimental and formulation work.

Solvent	Temperature	Solubility	Data Type
Water	20 °C	8.3 g/L	Experimental[1]
Water	25 °C	745.7 mg/L	Estimated
Water	Not Specified	2.07 g/L	Predicted[2]
Water	Not Specified	1421.71 mg/L	Predicted (EPA T.E.S.T.)[3]
Water	Not Specified	1714.6 mg/L	Predicted[3]
Dimethyl Sulfoxide (DMSO)	Not Specified	55 mg/mL (403.85 mM)	Experimental[4]
Methanol	Not Specified	Slightly Soluble	Qualitative[5]
Chloroform	Not Specified	Slightly Soluble	Qualitative[5]
Acetone	Not Specified	Soluble	Qualitative[6][7]
Ethanol	Not Specified	Higher solubility than in water	Qualitative[8]
Ether	Not Specified	Higher solubility than in water	Qualitative[8]
Organic Solvents (General)	Not Specified	Highly Soluble	Qualitative[1][8]

Note: The variability in water solubility data highlights the differences between experimental measurements and various prediction models.

## Factors Influencing Solubility

The solubility of **2-Ethyl-5-methylphenol** is not a fixed value but is influenced by several environmental and structural factors. Understanding these factors is crucial for its application in various scientific contexts.



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Caption: Factors influencing the solubility of **2-Ethyl-5-methylphenol**.

## Experimental Protocol for Solubility Determination

The following section details a standardized experimental protocol for determining the solubility of **2-Ethyl-5-methylphenol**, based on the widely accepted shake-flask method, which is a cornerstone for thermodynamic solubility measurement. This method is suitable for determining the equilibrium solubility of a solid compound in a given solvent.

### 4.1. Principle

An excess amount of solid **2-Ethyl-5-methylphenol** is added to a known volume of the solvent of interest. The mixture is agitated at a constant temperature for a sufficient period to allow for equilibrium to be reached between the dissolved and undissolved solute. After reaching equilibrium, the saturated solution is separated from the excess solid, and the concentration of the dissolved compound is determined using a suitable analytical technique.

### 4.2. Materials and Equipment

- **2-Ethyl-5-methylphenol** (high purity)

- Solvent of interest (analytical grade)
- Volumetric flasks
- Screw-cap vials or flasks
- Orbital shaker or magnetic stirrer with temperature control
- Constant temperature bath or incubator
- Centrifuge or filtration apparatus (e.g., syringe filters with appropriate membrane)
- Analytical balance
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or a UV-Vis spectrophotometer
- pH meter (for aqueous solubility)

#### 4.3. Procedure

- Preparation of Saturated Solution:
  - Add an excess amount of **2-Ethyl-5-methylphenol** to a series of vials containing a known volume of the solvent. The excess solid should be clearly visible.
  - Seal the vials to prevent solvent evaporation.
  - Place the vials in a constant temperature bath or incubator on an orbital shaker.
  - Agitate the samples at a constant speed for a predetermined time (e.g., 24-48 hours) to ensure equilibrium is reached.
- Phase Separation:
  - After the equilibration period, allow the vials to stand undisturbed at the same temperature to let the excess solid settle.
  - Carefully withdraw an aliquot of the supernatant.

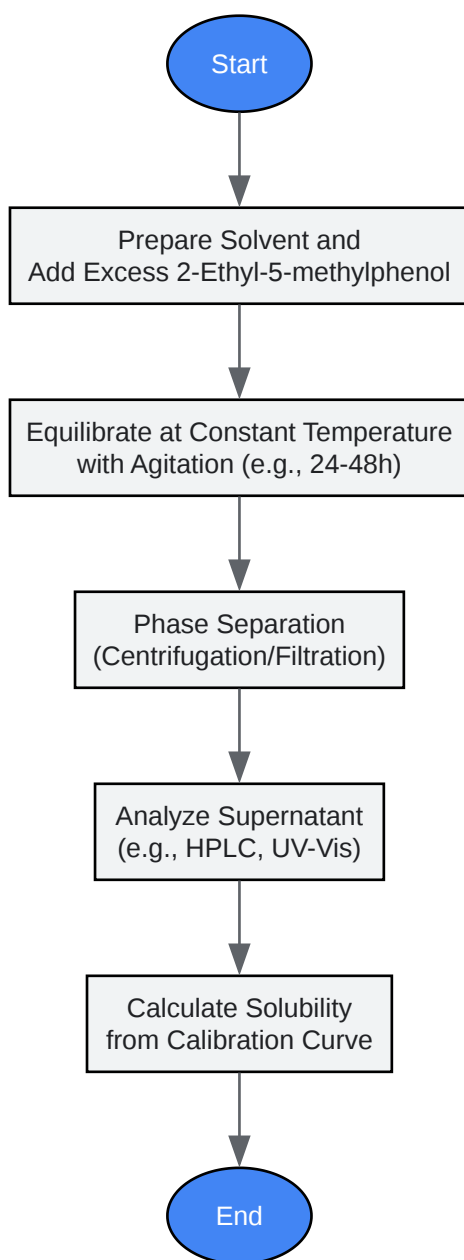
- Separate the saturated solution from the undissolved solid by either centrifugation or filtration. Filtration should be performed using a filter material that does not adsorb the solute.
- Analysis:
  - Prepare a series of standard solutions of **2-Ethyl-5-methylphenol** of known concentrations in the same solvent.
  - Generate a calibration curve by analyzing the standard solutions using a validated analytical method (e.g., HPLC-UV or UV-Vis spectrophotometry).
  - Dilute the filtered saturated solution with the solvent to a concentration that falls within the range of the calibration curve.
  - Analyze the diluted sample and determine the concentration of **2-Ethyl-5-methylphenol** from the calibration curve.
  - Calculate the original solubility by taking into account the dilution factor.

#### 4.4. Data Reporting

The solubility should be reported in appropriate units, such as g/L, mg/mL, or mol/L, along with the temperature at which the measurement was performed.

## Experimental Workflow Diagram

The following diagram illustrates the key steps in the experimental determination of solubility using the shake-flask method.



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Caption: Experimental workflow for solubility determination.

## Conclusion

This technical guide provides essential solubility data and a detailed experimental protocol for **2-Ethyl-5-methylphenol**. The compiled information serves as a valuable resource for researchers and professionals engaged in activities where the solubility of this compound is a

critical parameter. The provided methodologies and data can aid in solvent selection for synthesis, purification, formulation development, and various analytical applications.

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